



Stachartin C: An Inquiry into its Biological Activity

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Compound of Interest		
Compound Name:	Stachartin C	
Cat. No.:	B1163457	Get Quote

An extensive review of publicly available scientific literature and chemical databases reveals that while **Stachartin C** is a known natural product, there is a significant lack of published research detailing its biological activity. This technical guide aims to summarize the currently available information on **Stachartin C** and highlight the existing knowledge gaps that present opportunities for future research.

Stachartin C is a secondary metabolite isolated from the fungus Stachybotrys chartarum.[1][2] [3][4] Chemical suppliers confirm its existence, providing the molecular formula C29H41NO6 and CAS number 1978388-56-5.[1] The producing organism, Stachybotrys chartarum, is a well-documented fungus known for producing a diverse array of secondary metabolites with various biological activities.

Despite the characterization of its chemical structure and origin, a comprehensive search for its biological effects, including anticancer, anti-inflammatory, or specific enzymatic inhibitory activities, did not yield any specific quantitative data, such as IC50 or EC50 values.

Consequently, there is no information available to populate a data table on its biological activity.

Similarly, the scientific literature lacks detailed experimental protocols for assays conducted with **Stachartin C**. While general methodologies for testing natural products for various biological activities are well-established, no specific protocols have been published in the context of this particular compound.

Furthermore, no signaling pathways modulated by **Stachartin C** have been elucidated. Research into the mechanism of action of **Stachartin C** appears to be a nascent field. A related



compound, Stachartin E, also isolated from Stachybotrys, has been noted to inhibit nitric oxide (NO) production in macrophages, suggesting potential anti-inflammatory properties within this compound class. However, no such data is available for **Stachartin C** itself.

In conclusion, while the chemical identity of **Stachartin C** is established, its biological role and potential as a therapeutic agent remain largely unexplored. The absence of data on its biological activity, mechanism of action, and interaction with cellular signaling pathways presents a clear and significant gap in the current scientific knowledge. This lack of information precludes the creation of an in-depth technical guide with quantitative data, experimental protocols, and signaling pathway diagrams as per the initial request. Further research is necessary to uncover the biological functions of **Stachartin C** and to determine its potential for applications in research and drug development.

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